

physical properties of 2,2,3,3-Tetrafluoro-1,4-butanediol

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Compound of Interest

Compound Name: **2,2,3,3-Tetrafluoro-1,4-butanediol**

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An In-depth Technical Guide to the Physical Properties of **2,2,3,3-Tetrafluoro-1,4-butanediol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2,3,3-Tetrafluoro-1,4-butanediol is a fluorinated organic compound with significant potential in various scientific and industrial applications. This technical guide provides a comprehensive overview of its core physical properties, compiled from various sources. The inclusion of fluorine atoms imparts unique characteristics to the molecule, influencing its thermal stability, solubility, and reactivity. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and material science, offering a detailed summary of its physical attributes, experimental considerations for its analysis, and a visualization of its role in polymer synthesis.

Core Physical Properties

2,2,3,3-Tetrafluoro-1,4-butanediol is a white crystalline solid at room temperature.^{[1][2]} Its chemical structure, characterized by a four-carbon diol backbone with fluorine atoms at the 2 and 3 positions, results in a unique combination of properties. The strong electron-withdrawing nature of the fluorine atoms significantly influences the molecule's polarity and intermolecular interactions.

Data Presentation

The quantitative physical properties of **2,2,3,3-Tetrafluoro-1,4-butanediol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H6F4O2	[1] [2] [3]
Molecular Weight	162.08 g/mol	[1] [4] [5]
Appearance	White crystalline powder/solid	[1] [2] [3]
Melting Point	77-88 °C	[3] [4] [6]
Boiling Point	110-112 °C at 13 mmHg	[4] [5] [6]
Solubility	Soluble in water and organic solvents. [1] [7] [8] [9]	
pKa	12.83 ± 0.10 (Predicted)	[7] [10]
Vapor Pressure	0.000235 mmHg at 25°C	[7]
Refractive Index	1.354 (Predicted)	[7]
CAS Number	425-61-6	[2] [3] [4]

Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of every physical property of **2,2,3,3-Tetrafluoro-1,4-butanediol** are not extensively published in readily available literature, standard methods in organic chemistry are employed. The purity of the compound is often assessed by techniques such as Gas Chromatography (GC), as indicated by supplier specifications.[\[3\]](#)[\[11\]](#)[\[12\]](#)

General Methodologies for Physical Property Determination:

- Melting Point: The melting point is typically determined using a melting point apparatus, where a small sample is heated, and the temperature range from the first sign of melting to the complete liquefaction of the solid is recorded. For a crystalline solid like **2,2,3,3-Tetrafluoro-1,4-butanediol**, a sharp melting range is indicative of high purity.

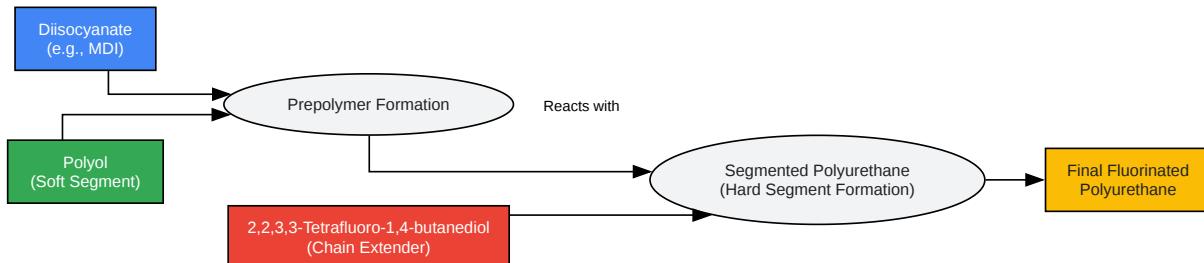
- Boiling Point: The boiling point at reduced pressure (e.g., 110-112 °C at 13 mmHg) is determined by vacuum distillation.[4][5][6] This technique is essential for compounds that may decompose at their atmospheric boiling point. The pressure is reduced to the desired level, and the temperature at which the liquid boils and condenses is recorded.
- Solubility: Solubility is determined by adding a known amount of the solute (**2,2,3,3-Tetrafluoro-1,4-butanediol**) to a known volume of a solvent (e.g., water, methanol) at a specific temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured, often by spectroscopic or chromatographic methods. The compound's good solubility in water is attributed to the hydrogen bonding capabilities of its two hydroxyl groups.[7][8]
- Purity Assay (Gas Chromatography): A common method for determining the purity of volatile and thermally stable compounds is gas chromatography. A solution of the compound is injected into the instrument, where it is vaporized and passed through a column. The retention time and the area of the peak corresponding to the compound are used to determine its purity relative to any impurities present.

Applications and Synthesis Workflow

2,2,3,3-Tetrafluoro-1,4-butanediol serves as a crucial building block in the synthesis of various fluorinated materials.[1] Its primary application lies in the polymer industry, where it is used as a monomer or chain extender to produce fluorinated polyurethanes and polyesters.[1][7][13] The incorporation of the tetrafluoro butane segment into polymer backbones enhances chemical resistance, thermal stability, and can modify surface properties.[1] It is also utilized as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[1][7]

Visualization of a Synthetic Application

The following diagram illustrates a simplified logical workflow for the synthesis of a segmented polyurethane using **2,2,3,3-Tetrafluoro-1,4-butanediol** as a chain extender.



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Caption: Logical workflow for fluorinated polyurethane synthesis.

Safety and Handling

2,2,3,3-Tetrafluoro-1,4-butanediol is classified as a combustible solid and may cause skin and serious eye irritation.[2][4] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical.[4] It should be stored in a cool, dry, and well-ventilated place, away from incompatible materials such as acids and oxidizing agents.[8][9]

Conclusion

This technical guide has provided a detailed overview of the physical properties of **2,2,3,3-Tetrafluoro-1,4-butanediol**. The compiled data and general experimental considerations offer a solid foundation for its use in research and development. The unique properties conferred by its fluorinated structure make it a valuable monomer for the synthesis of advanced polymers and a versatile intermediate for various chemical applications. Researchers and professionals are encouraged to consider the safety and handling guidelines when working with this compound.

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